

Overcoming common issues in Mupirocin susceptibility testing

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Compound of Interest

Compound Name: *Mupirocin lithium*

Cat. No.: *B586934*

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Technical Support Center: Mupirocin Susceptibility Testing

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in mupirocin susceptibility testing.

Troubleshooting Guides

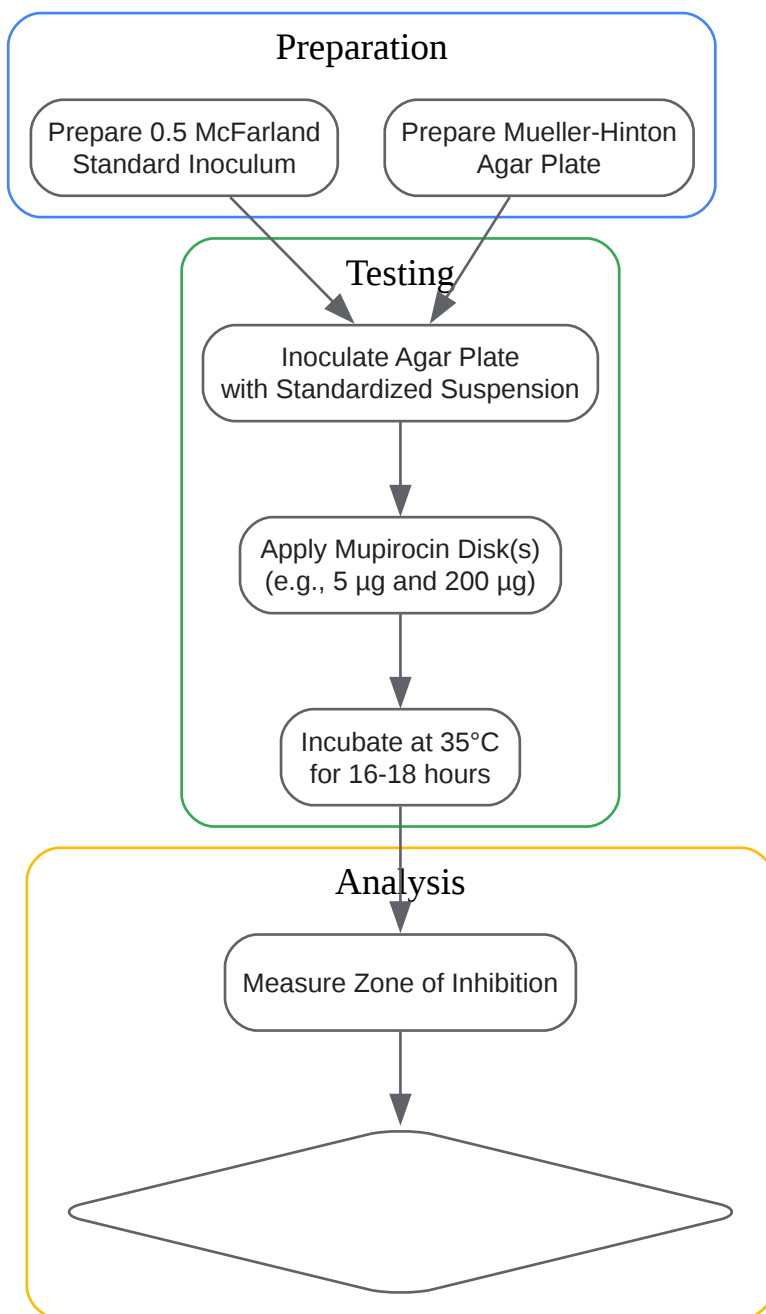
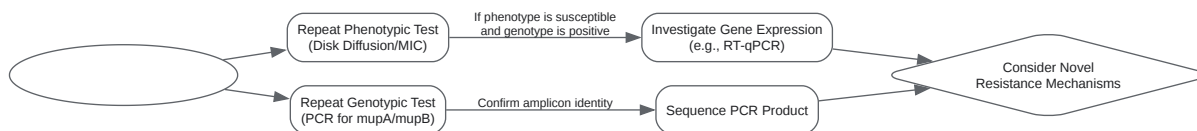
This section addresses specific issues that may arise during experimentation in a question-and-answer format.

My genotypic and phenotypic results for mupirocin resistance are discordant. What should I do?

Discrepancies between genotypic (e.g., PCR for *mupA*) and phenotypic (e.g., disk diffusion or MIC) results are not uncommon.^{[1][2]} Here's a systematic approach to troubleshooting:

- **Confirm the Phenotype:** Repeat the phenotypic test, ensuring proper adherence to standardized protocols (e.g., CLSI or EUCAST). Inconsistencies in inoculum preparation, incubation conditions, or reading of results can lead to errors.^{[3][4]}
- **Verify the Genotype:**

- Re-extract the DNA and repeat the PCR to rule out contamination or technical error.
- Consider sequencing the amplicon to confirm it is the target gene.
- If the phenotype is resistant but the genotype is negative for *mupA*, consider the possibility of low-level resistance due to mutations in the native isoleucyl-tRNA synthetase gene (*ileS*).^[5]^[6] High-level resistance can also be associated with the *mupB* gene, though this is less common.^[1]
- Investigate Gene Expression: The presence of a resistance gene does not always guarantee its expression.^[5] Mutations in regulatory regions or inadequate gene copy numbers could lead to a susceptible phenotype despite the presence of *mupA*.^[5]
- Consider Novel Mechanisms: If results remain discordant, it is possible that a novel resistance mechanism is at play.



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References

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- 4. Errors in Antibiotic Susceptibility Testing and the Association with Licensure and Certification: A Contributor to Antibiotic Resistance - ProQuest [proquest.com]
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